

Preparing Boc-LRR-AMC Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: Boc-LRR-AMC

Cat. No.: B10814711

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Introduction

Boc-LRR-AMC (Boc-Leu-Arg-Arg-7-amido-4-methylcoumarin) is a sensitive fluorogenic substrate utilized to measure the trypsin-like activity of the 20S and 26S proteasome.^{[1][2][3]} Enzymatic cleavage of the peptide releases the fluorescent aminomethylcoumarin (AMC) group, which can be quantified to determine enzyme activity.^{[2][3][4]} This document provides a detailed protocol for the preparation of a **Boc-LRR-AMC** stock solution in Dimethyl Sulfoxide (DMSO) and its subsequent use in enzymatic assays.

Quantitative Data Summary

For ease of reference, the key quantitative data for the preparation and use of **Boc-LRR-AMC** are summarized in the table below.

Parameter	Value	Source(s)
Molecular Weight	773.8 Da	[1][5]
Solubility in DMSO	≥ 100 mg/mL (142.69 mM)	[6]
12 mg/mL	[2]	
Recommended Stock Solution Concentration	50 mM	[5]
Recommended Working Concentration	50-200 μM	[1][5]
Fluorescence Excitation Wavelength	340-380 nm	[1][2][3][7]
Fluorescence Emission Wavelength	440-460 nm	[1][2][3][7]
Storage of Powder	-20°C to -70°C	[1][8][9]
Storage of DMSO Stock Solution	-20°C (1 month) or -80°C (6 months)	[10]

Experimental Protocols

Materials

- **Boc-LRR-AMC** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Water bath (optional)
- Pipettes and sterile pipette tips

Protocol for Preparing a 50 mM Boc-LRR-AMC Stock Solution in DMSO

This protocol is adapted from publicly available datasheets.[\[5\]](#)

- Pre-treatment of **Boc-LRR-AMC** Powder: Before opening, briefly centrifuge the vial of **Boc-LRR-AMC** powder to ensure all the powder is at the bottom of the tube.[\[5\]](#)
- Reconstitution: To prepare a 50 mM stock solution, add the appropriate volume of DMSO to the vial of **Boc-LRR-AMC**. For example, to 5 mg of **Boc-LRR-AMC** (MW: 773.8 g/mol), add 0.13 mL of DMSO.[\[5\]](#)
- Dissolution: Vortex the solution thoroughly to dissolve the powder. If necessary, gently warm the solution in a 50°C water bath to aid dissolution.[\[5\]](#)
- Aliquoting and Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[10\]](#) Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[10\]](#)

General Protocol for a Proteasome Activity Assay

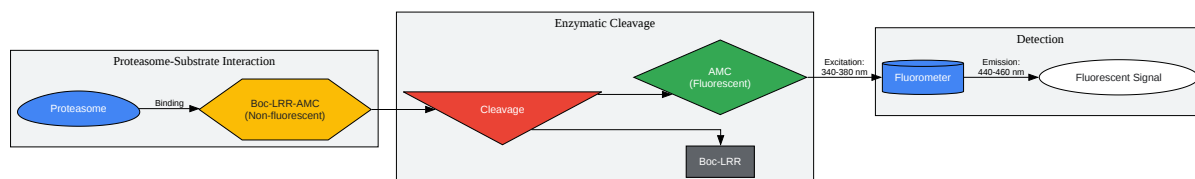
This protocol outlines the general steps for using the **Boc-LRR-AMC** stock solution in a typical proteasome activity assay in a 96-well plate format.

- Prepare 1X Reaction Buffer: A common reaction buffer consists of 20 mM Tris (pH 7.1 at 37°C), 50 mM NaCl, and 2 mM β -mercaptoethanol.[\[1\]](#)[\[5\]](#)
- Prepare 2X Substrate Solution: Dilute the 50 mM **Boc-LRR-AMC** stock solution in the 1X reaction buffer to a 2X working concentration (e.g., 200 μ M for a final concentration of 100 μ M).[\[5\]](#) For example, add 4 μ L of the 50 mM stock solution to 996 μ L of warmed (37°C) 1X reaction buffer.[\[5\]](#)
- Plate Setup: Add 50 μ L of your sample (e.g., cell lysate or purified proteasome) to each well of a 96-well plate.[\[1\]](#)[\[5\]](#) If the sample volume is less than 50 μ L, adjust the volume with 1X reaction buffer.

- Initiate Reaction: Add 50 μ L of the 2X substrate solution to each well to start the enzymatic reaction.^{[1][5]}
- Fluorescence Measurement: Immediately begin kinetic measurement of AMC fluorescence using a microplate reader.^{[1][5]} Set the excitation wavelength between 340-380 nm and the emission wavelength between 440-460 nm.^{[1][2][3][7]} Record data every 1-2 minutes for a total of 20-30 minutes.
- Data Analysis: Determine the rate of the reaction (fluorescence units per minute) from the linear portion of the kinetic curve. This rate is proportional to the proteasome activity in the sample.

Visualizations

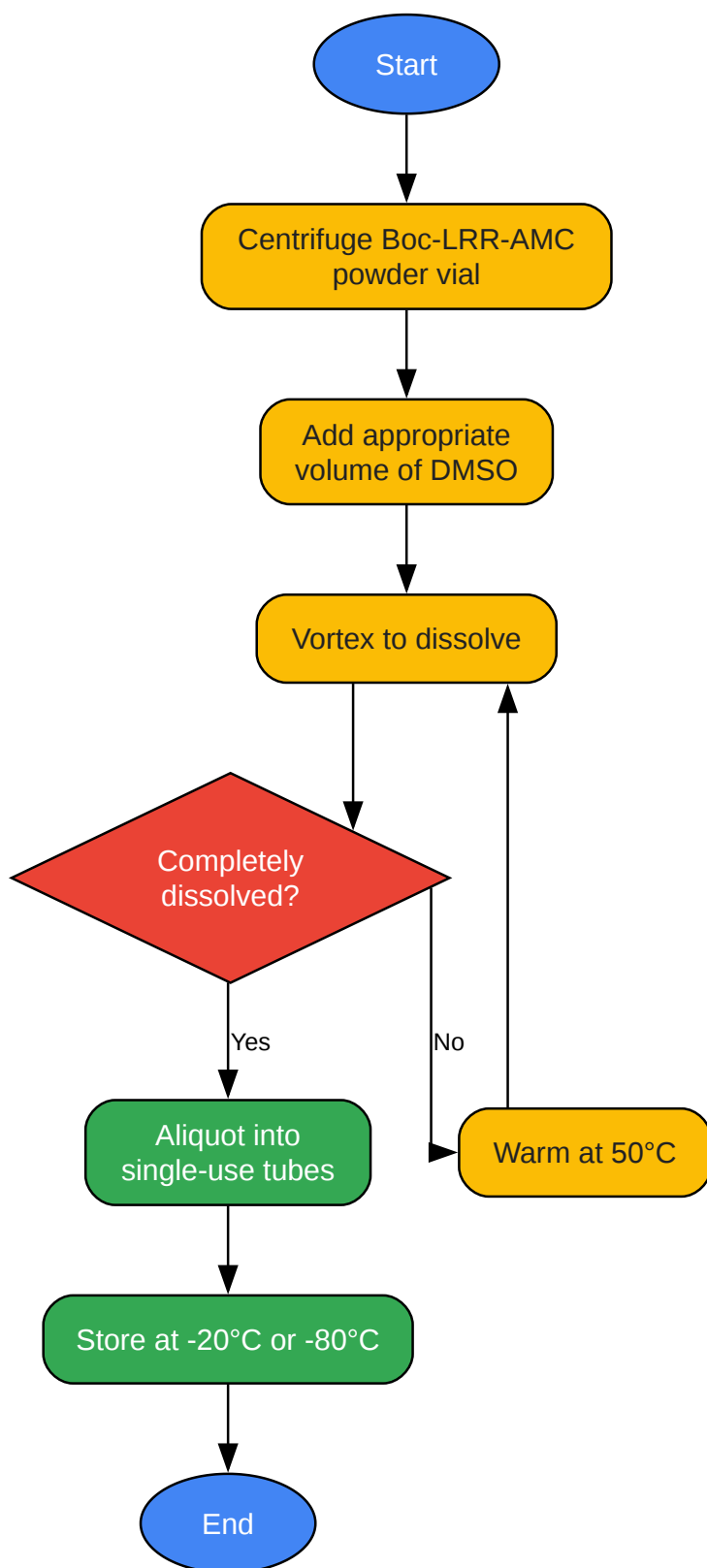
Signaling Pathway of Proteasome-Mediated Cleavage of Boc-LRR-AMC



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Caption: Proteasome cleaves **Boc-LRR-AMC**, releasing fluorescent AMC.

Experimental Workflow for Preparing Boc-LRR-AMC Stock Solution



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Caption: Workflow for **Boc-LRR-AMC** stock solution preparation.

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